

Safe handling and storage of 2-aminonaphthalene-1-sulfonic acid

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Compound of Interest

Compound Name: 2-aminonaphthalene-1-sulfonic acid

Cat. No.: B047220

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Technical Support Center: 2-Aminonaphthalene-1-sulfonic Acid

This guide provides essential information for the safe handling and storage of **2-aminonaphthalene-1-sulfonic acid**, tailored for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **2-aminonaphthalene-1-sulfonic acid** and what are its primary applications?

2-aminonaphthalene-1-sulfonic acid, also known as Tobias acid, is a chemical compound that typically appears as a white to light yellow or grey-white to light pink powder.^{[1][2]} It is sparingly soluble in water.^[2] This compound serves as an intermediate in the synthesis of various dyes and pigments, such as acid dyes, reactive dyes, and Lithol Reds.^{[1][2]} It is also utilized in chemical research as a precursor for producing pharmaceuticals and agrochemicals.^[1]

Q2: What are the main hazards associated with **2-aminonaphthalene-1-sulfonic acid**?

The primary hazards include serious eye irritation.^{[3][4]} It can also cause skin and respiratory irritation.^[4] Short-term exposure may lead to irritation of the eyes, skin, and respiratory tract,

while prolonged or repeated exposure could potentially damage the liver and kidneys.[1]

Although not classified as a confirmed carcinogen by IARC or the U.S. EPA, some aromatic amine derivatives of naphthalene are considered possible human carcinogens, so it should be handled with caution.[1][5]

Q3: What personal protective equipment (PPE) is required when handling this chemical?

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.[5]
[6] Ensure that eyewash stations and safety showers are readily accessible.[3]
- Skin Protection: Use impervious clothing and chemical-resistant gloves.[4][5][6] Always inspect gloves before use and use a proper glove removal technique to avoid skin contact.[4]
[5]
- Respiratory Protection: In case of dust formation or inadequate ventilation, use a NIOSH-approved respirator.[5]

Q4: What are the proper storage conditions for **2-aminonaphthalene-1-sulfonic acid**?

Store the chemical in a tightly sealed, light-resistant container in a cool, dry, and well-ventilated area.[1][3][6] It should be stored away from incompatible materials such as strong oxidizing agents, bases, and heavy metal salts.[1][3]

Q5: What materials are incompatible with **2-aminonaphthalene-1-sulfonic acid**?

This compound is incompatible with strong oxidizing agents.[1][3] Contact with these substances should be avoided to prevent hazardous reactions.

Troubleshooting Guides

Scenario 1: Accidental Eye or Skin Contact

- Issue: The chemical has come into contact with your eyes or skin.
- Solution:
 - Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[3] Remove contact lenses if present and easy to do so.[3] Seek medical attention

if irritation persists.[3]

- Skin Contact: Immediately wash off with soap and plenty of water for at least 15 minutes. [3][6] Remove contaminated clothing.[6] If skin irritation persists, consult a physician.[3]

Scenario 2: Inhalation of Dust

- Issue: You have inhaled dust from the chemical.
- Solution:
 - Move to an area with fresh air immediately.[3][5]
 - If you experience difficulty breathing, give oxygen. If you are not breathing, provide artificial respiration.[5][6]
 - Seek immediate medical attention.[6][7]

Scenario 3: Accidental Spill

- Issue: A small amount of the solid has been spilled in the laboratory.
- Solution:
 - Evacuate personnel from the immediate area.[6]
 - Ensure adequate ventilation and remove all sources of ignition.[6]
 - Wear appropriate personal protective equipment (PPE), including respiratory protection, gloves, and eye protection.[6]
 - Carefully sweep up the spilled material, avoiding dust formation, and place it into a suitable, closed container for disposal.[5][6]
 - Do not let the product enter drains.[5]
 - Dispose of the waste in accordance with local, state, and federal regulations.[5]

Scenario 4: Accidental Ingestion

- Issue: The chemical has been accidentally swallowed.
- Solution:
 - Do NOT induce vomiting.[7]
 - Rinse the mouth with water.[5]
 - Never give anything by mouth to an unconscious person.[5]
 - Seek immediate medical attention.[5][7]

Data Presentation

Table 1: Physical and Chemical Properties of **2-Aminonaphthalene-1-sulfonic Acid**

Property	Value
CAS Number	81-16-3
Molecular Formula	C ₁₀ H ₉ NO ₃ S
Molecular Weight	223.24 g/mol
Appearance	White to light yellow powder
Melting Point	235-237°C
Solubility	Soluble in water

Experimental Protocols

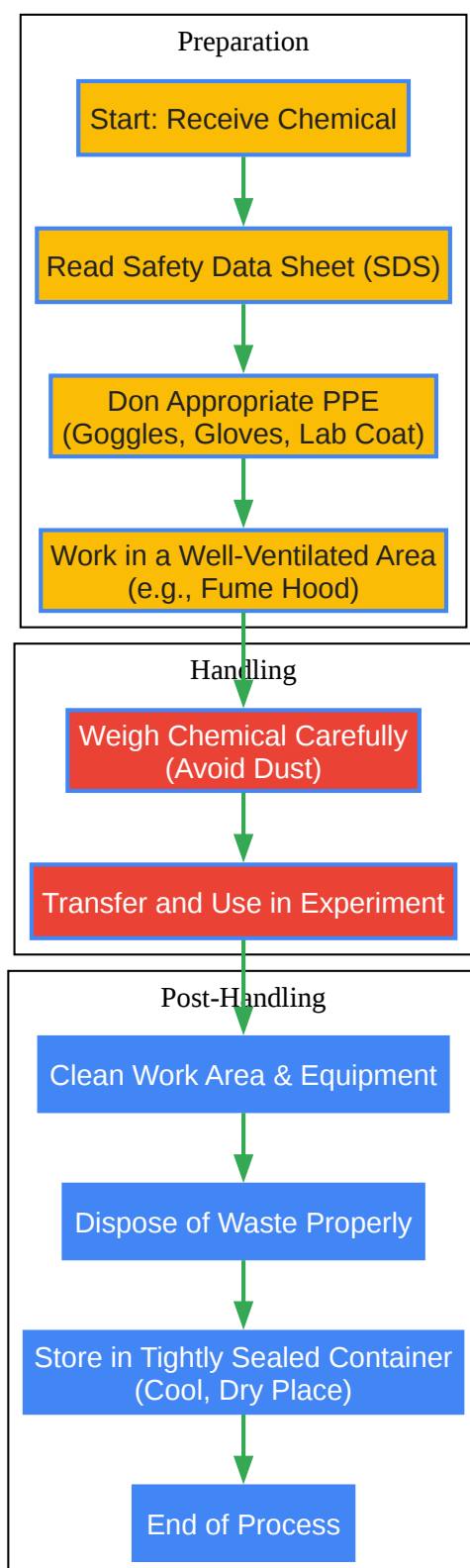
While specific experimental protocols will vary based on the research application, the following general methodology for handling and use should be followed:

Protocol: General Laboratory Use

- Preparation:
 - Before handling, ensure you have read and understood the Safety Data Sheet (SDS).

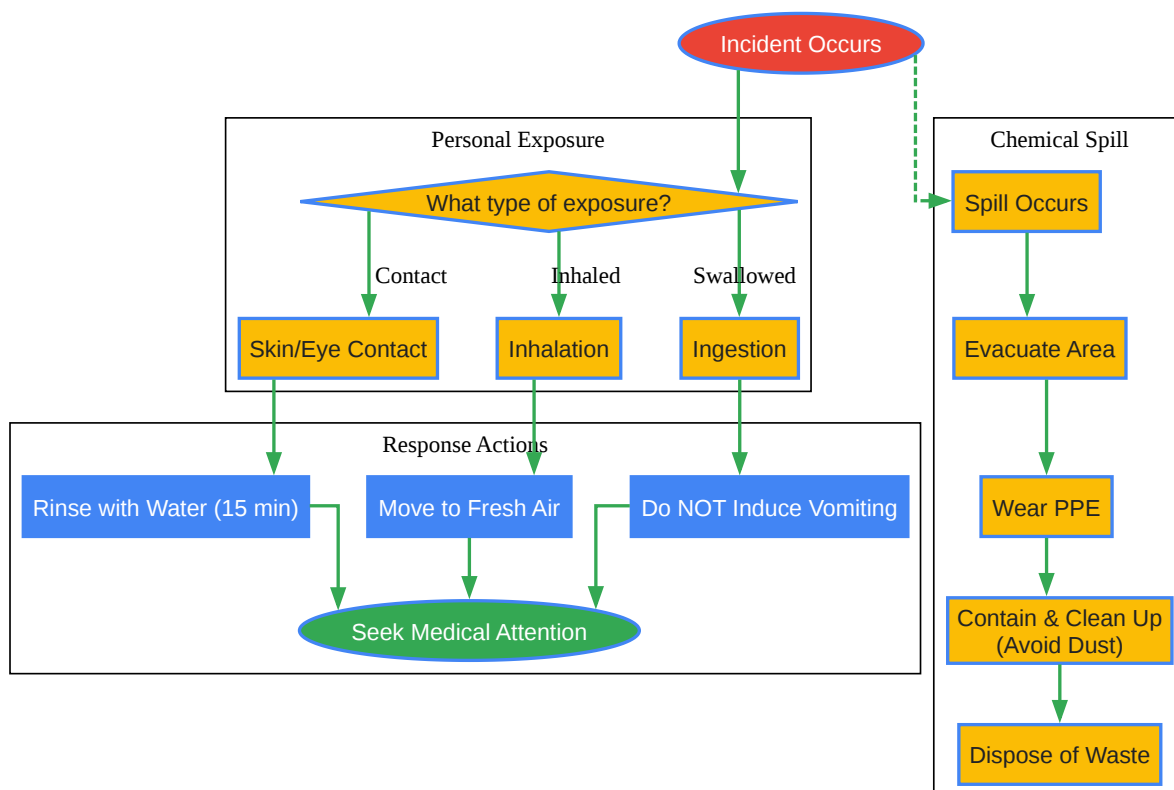
- Work in a well-ventilated area, preferably in a chemical fume hood.[1][6]
- Assemble all necessary PPE, including safety goggles, lab coat, and chemical-resistant gloves.
- Handling:
 - Avoid the formation of dust and aerosols.[6]
 - Weigh the required amount of the chemical carefully, minimizing the creation of airborne dust.
 - When dissolving, add the solid to the solvent slowly while stirring.
 - Avoid contact with skin, eyes, and clothing.[3]
- Post-Handling:
 - Wash hands and any exposed skin thoroughly after handling.[3]
 - Clean the work area and decontaminate any equipment used.
 - Store the chemical in its original, tightly closed container in a designated cool, dry place.[1][6]
 - Dispose of any waste, including contaminated PPE, according to institutional and regulatory guidelines.

Visualizations



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Caption: Workflow for the safe handling of **2-aminonaphthalene-1-sulfonic acid**.



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Caption: Troubleshooting decision tree for incidents involving **2-aminonaphthalene-1-sulfonic acid**.

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References

- 1. Page loading... [guidechem.com]
- 2. 2-Aminonaphthalene-1-sulfonic acid | 81-16-3 [chemicalbook.com]
- 3. fishersci.com [fishersci.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. echemi.com [echemi.com]
- 7. fishersci.com [fishersci.com]
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